

Essential Safety and Logistical Guidance for Handling DS-1558

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Disclaimer: As of this date, a specific Safety Data Sheet (SDS) for "**DS-1558**" is not publicly available. The following guidance is based on the safety protocols for a closely related and representative antibody-drug conjugate (ADC), Trastuzumab deruxtecan (DS-8201), developed by Daiichi Sankyo. Researchers, scientists, and drug development professionals should always consult the specific SDS for **DS-1558** upon its availability and adhere to their institution's safety protocols.

This document provides essential, immediate safety and logistical information for the operational handling and disposal of **DS-1558**, a potent pharmaceutical compound. The procedural, step-by-step guidance is designed to be a preferred source for laboratory safety and chemical handling, ensuring the well-being of all personnel.

Personal Protective Equipment (PPE)

Proper personal protective equipment is paramount when handling potent compounds like **DS-1558** to prevent exposure. The following table summarizes the required PPE for various procedures.



| Procedure | Required Personal Protective Equipment |
|-----------------------------------|--|
| Receiving and Unpacking | - Nitrile gloves- Lab coat- Safety glasses |
| Storage and Inventory | - Nitrile gloves- Lab coat |
| Reconstitution and Handling | - Double nitrile gloves- Disposable lab coat or gown- Chemical safety goggles or face shield- Respiratory protection (e.g., N95 or higher, as determined by risk assessment) |
| Administration (in vitro/in vivo) | - Double nitrile gloves- Disposable lab coat or gown- Chemical safety goggles or face shield- Respiratory protection (as determined by risk assessment) |
| Waste Disposal | - Double nitrile gloves- Disposable lab coat or gown- Chemical safety goggles or face shield- Respiratory protection (as determined by risk assessment) |
| Spill Cleanup | - Double nitrile gloves- Disposable, fluid- resistant gown- Chemical safety goggles and face shield- Respiratory protection (e.g., half- mask respirator with appropriate cartridges) |

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure to **DS-1558**.



| Exposure Type | Immediate Action |
|---------------|--|
| Skin Contact | Immediately remove contaminated clothing.2. Wash the affected area thoroughly with soap and water for at least 15 minutes.3. Seek immediate medical attention. |
| Eye Contact | 1. Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open.2. Remove contact lenses, if present and easy to do.3. Seek immediate medical attention. |
| Inhalation | Move the individual to fresh air.2. If breathing is difficult, provide oxygen.3. Seek immediate medical attention. |
| Ingestion | 1. Do NOT induce vomiting.2. Rinse mouth with water.3. Seek immediate medical attention. |

Operational and Disposal Plans

A clear and structured workflow is essential for the safe handling and disposal of **DS-1558**.

Experimental Workflow for Handling **DS-1558**



Receiving and Storage Receiving Unpacking in Designated Area Secure and Controlled Storage Handling and Use Reconstitution in a BSC Experimental Use Decontamination of Surfaces and Equipment Waste Disposal Segregate Hazardous Waste Collection by EHS

DS-1558 Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **DS-1558**.



Check Availability & Pricing

Detailed Experimental Protocols

Receiving and Storage:

- Receiving: Upon receipt, inspect the package for any signs of damage or leakage.
- Unpacking: Transfer the package to a designated receiving area with controlled access.
 Wear appropriate PPE (nitrile gloves, lab coat, safety glasses).
- Storage: Store **DS-1558** in a secure, designated, and well-ventilated area according to the temperature requirements specified in the accompanying documentation. Access should be restricted to authorized personnel only.

Reconstitution and Handling:

- All handling of open vials of DS-1558 must be conducted within a certified Class II Biological Safety Cabinet (BSC) or a similar containment device.
- Preparation: Assemble all necessary materials (e.g., sterile diluent, syringes, vials) inside the BSC before starting.
- Reconstitution: Slowly inject the required volume of the specified diluent into the DS-1558
 vial, directing the stream towards the side of the vial to minimize aerosolization. Gently swirl
 the vial to dissolve the contents; do not shake.
- Aliquoting and Use: Use appropriate sterile techniques for all subsequent dilutions and transfers.

Decontamination:

- Work Surfaces: At the end of each work session, decontaminate all surfaces within the BSC with an appropriate inactivating agent (e.g., a solution of sodium hypochlorite followed by a neutralizing agent like sodium thiosulfate, or a validated commercial product).
- Equipment: All non-disposable equipment that has come into contact with DS-1558 must be decontaminated before removal from the BSC.

Disposal Plan:



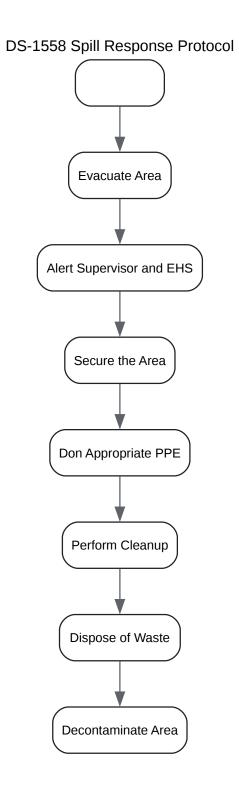
- Waste Segregation: All materials contaminated with DS-1558 (e.g., gloves, gowns, vials, syringes, pipette tips) are considered hazardous chemical waste.
- Waste Containers: Use designated, leak-proof, and clearly labeled hazardous waste containers.
- Sharps: All contaminated sharps must be disposed of in a designated sharps container for hazardous chemical waste.
- Liquid Waste: Collect liquid waste containing DS-1558 in a designated, sealed, and labeled hazardous waste container.
- Collection: Follow your institution's procedures for the collection of hazardous waste by the Environmental Health and Safety (EHS) department.

Spill Management:

- Evacuate: Immediately evacuate the affected area.
- Alert: Notify your supervisor and EHS.
- · Secure: Restrict access to the spill area.
- Cleanup (if trained): Only personnel trained in hazardous spill response should perform the cleanup.
 - Don the appropriate PPE as outlined in the table above.
 - For liquid spills, cover with absorbent material.
 - For solid spills, gently cover with a damp cloth or absorbent pad to avoid raising dust.
 - Work from the outside of the spill inwards.
 - Collect all contaminated materials in a designated hazardous waste container.
 - Decontaminate the spill area with an appropriate inactivating agent.



Logical Relationship for Spill Response



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Caption: Logical steps for a safe and effective spill response.

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